

A Comprehensive Technical Guide on Rhodium(II) Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium acetate

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This technical guide provides an in-depth overview of the fundamental molecular properties of rhodium(II) acetate, a key organometallic complex with significant applications in catalysis and pharmaceutical development.

Molecular Formula and Weight

Rhodium(II) acetate is most commonly encountered as a stable dimer, featuring a distinctive paddlewheel structure. This dimeric form is the basis for its catalytic activity. The compound can exist in both anhydrous and hydrated forms. The quantitative data for these forms are summarized below.

Compound Form	Molecular Formula	Molar Mass (g/mol)
Anhydrous Dimer	$C_8H_{12}O_8Rh_2$ [1] [2] [3] [4] [5]	441.99 [1] [2] [3] [6] [7]
Dihydrate Dimer	$C_8H_{16}O_{10}Rh_2$ [8]	478.02

The anhydrous form, with the chemical formula $Rh_2(OOCCH_3)_4$, is the most frequently utilized in synthetic chemistry.[\[7\]](#)[\[9\]](#)

Experimental Protocols

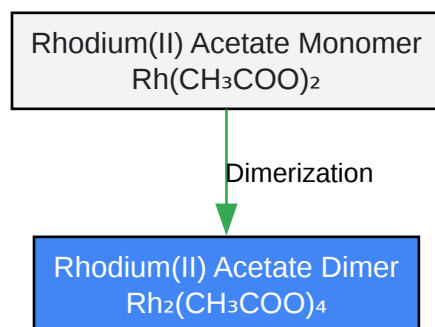
Synthesis of Rhodium(II) Acetate Dimer:

A common laboratory-scale synthesis involves the heating of hydrated rhodium(III) chloride in glacial acetic acid.

- Procedure:
 - A suspension of hydrated rhodium(III) chloride in glacial acetic acid is refluxed.
 - The reflux is continued until the solution turns a deep emerald-green color.
 - The bulk of the acetic acid is removed by evaporation.
 - The remaining residue is heated to remove any final traces of acetic acid.
 - The solid residue is then purified by extraction with a suitable solvent, such as boiling acetone, followed by crystallization.

Logical Relationships and Structures

The fundamental unit of rhodium(II) acetate dimerizes to form the catalytically active species. This relationship is depicted in the following diagram.



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Dimerization of Rhodium(II) Acetate Monomer.

The structure of the rhodium(II) acetate dimer consists of two rhodium atoms, each with an octahedral geometry.[8] These rhodium atoms are bridged by four acetate ligands, forming the characteristic paddlewheel conformation.[8] A rhodium-rhodium bond exists between the two metal centers.[8]

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- To cite this document: BenchChem. [A Comprehensive Technical Guide on Rhodium(II) Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295764#molecular-formula-and-weight-of-rhodium-ii-acetate]

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